

Technical Guide: Solvent Selection & Stock Preparation for ent-Avibactam Sodium^[1]

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Compound of Interest

Compound Name: *ent-AvibactamSodiumSalt*

Cat. No.: *B12286549*

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Abstract & Scope

This technical note provides a rigorous framework for the solvation, handling, and storage of ent-Avibactam sodium (the (2R,5S) enantiomer of the beta-lactamase inhibitor Avibactam).^[1] While often used as a chiral purity standard or negative control in biological assays, ent-Avibactam shares the physicochemical fragility of its active enantiomer, particularly regarding hydrolysis. This guide prioritizes integrity over solubility, defining protocols that prevent hydrolytic degradation and ensure precise concentration accuracy for analytical and biological applications.^[1]

Physicochemical Profile & Solubility Logic

To select the correct solvent, one must understand the molecule's fundamental properties. ent-Avibactam sodium is a diazabicyclooctane (DBO) salt.^[1]

- Chemical Nature: Polar, ionic salt.^[1]
- Hygroscopicity: High.^[1] The sodium salt readily absorbs atmospheric moisture, altering the effective mass during weighing.

- **Stereochemistry:** It is the mirror image of Avibactam. Crucially, enantiomers possess identical solubility profiles in achiral solvents (Water, DMSO, Methanol) but differ in chiral environments (enzymes, chiral HPLC columns).
- **Hydrolytic Susceptibility:** The urea linkage and sulfate group are stable at neutral pH but susceptible to degradation at extremes (pH < 4 or pH > 9) or prolonged aqueous exposure.

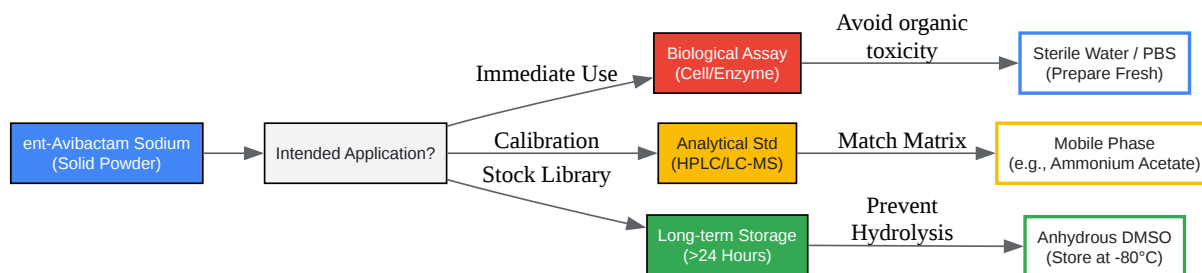
[1]

Solubility Data Summary

| Solvent | Solubility Limit (25°C) | Suitability | Primary Application |
|-----------------|-------------------------|-------------|--|
| Water (Milli-Q) | ~52 mg/mL (181 mM) | Excellent | Immediate biological assays; LC-MS.[1] |
| PBS (pH 7.2) | ~10 mg/mL | Good | In vitro / In vivo administration. |
| DMSO | > 50 mg/mL | Excellent | Frozen stock solutions (Cryopreservation).[1] |
| Ethanol | < 1 mg/mL | Poor | Precipitation / Anti-solvent.[1] |
| DMF | ~5 mg/mL | Moderate | Alternative organic stock (rarely preferred over DMSO).[1] |

Solvent Selection Decision Tree

The choice of solvent is dictated by the downstream application.[1] Use the following logic flow to determine the optimal solvent system.



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Figure 1: Decision matrix for solvent selection based on experimental end-points.[1]

Detailed Protocols

Protocol A: Preparation of Aqueous Working Solution (Immediate Use)

Purpose: For in vitro MIC testing or in vivo injection where organic solvents (DMSO) must be minimized.[1] Stability Warning: Aqueous solutions are unstable. Use within 12 hours at room temperature or 24 hours at 4°C.

- Equilibration: Allow the ent-Avibactam sodium vial to equilibrate to room temperature (20 mins) before opening to prevent condensation, which accelerates degradation.[1]
- Weighing: Rapidly weigh the required mass.
 - Note: Due to hygroscopicity, do not leave the powder exposed on the balance pan.
- Dissolution: Add Sterile Water for Injection or PBS (pH 7.2-7.4) to achieve a concentration of 10 mg/mL.
 - Technique: Vortex gently for 30 seconds. The salt should dissolve instantly.[1]
- Filtration (Mandatory): Pass the solution through a 0.22 μm PES (Polyethersulfone) syringe filter.

- Why PES? Low protein binding and low drug adsorption compared to Nylon.[1]
- Usage: Keep on ice and use immediately. Discard unused aqueous portions.[1][2]

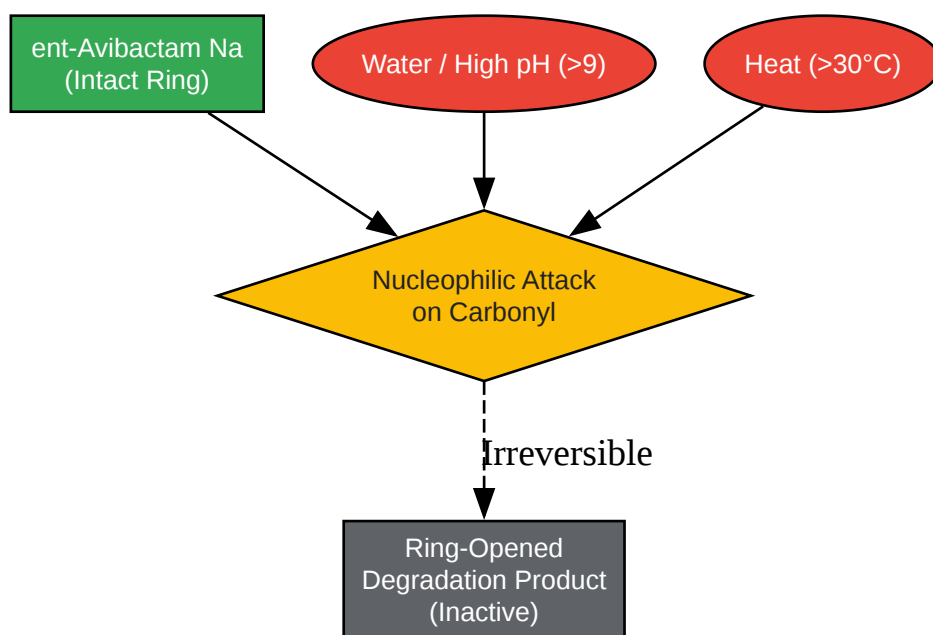
Protocol B: Preparation of DMSO Master Stock (Long-Term Storage)

Purpose: Creating a high-concentration library standard that resists hydrolysis.[1] Target Concentration: 50 mM or 10 mg/mL.

- Solvent Quality: Use Anhydrous DMSO ($\geq 99.9\%$, sealed under argon/nitrogen).[1] Moisture in DMSO will cause slow hydrolysis over months.[1]
- Dissolution: Add DMSO to the powder.
 - Sonication:[3][4] If particles persist, sonicate in a water bath at room temperature for < 2 minutes.[1] Avoid heating.
- Aliquot: Divide into single-use aliquots (e.g., 20 μL or 50 μL) in amber microtubes.
 - Mechanism:[5][6] Repeated freeze-thaw cycles introduce atmospheric moisture, degrading the beta-lactam-mimic ring.[1]
- Storage: Store at -80°C . Stable for 6-12 months.

Critical Stability & Degradation Pathways[1]

Understanding why we select specific solvents requires visualizing the degradation risk.[1] The primary threat to ent-Avibactam is the hydrolysis of the urea linkage or the sulfate ester, driven by nucleophilic attack (water) at extreme pH or elevated temperatures.[1]



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Figure 2: Hydrolytic degradation pathway.[1] Avoiding aqueous storage and heat is critical to maintaining ring integrity.

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